

A Comparative Guide to the Biological Activity of Chalcone and Its Derivatives

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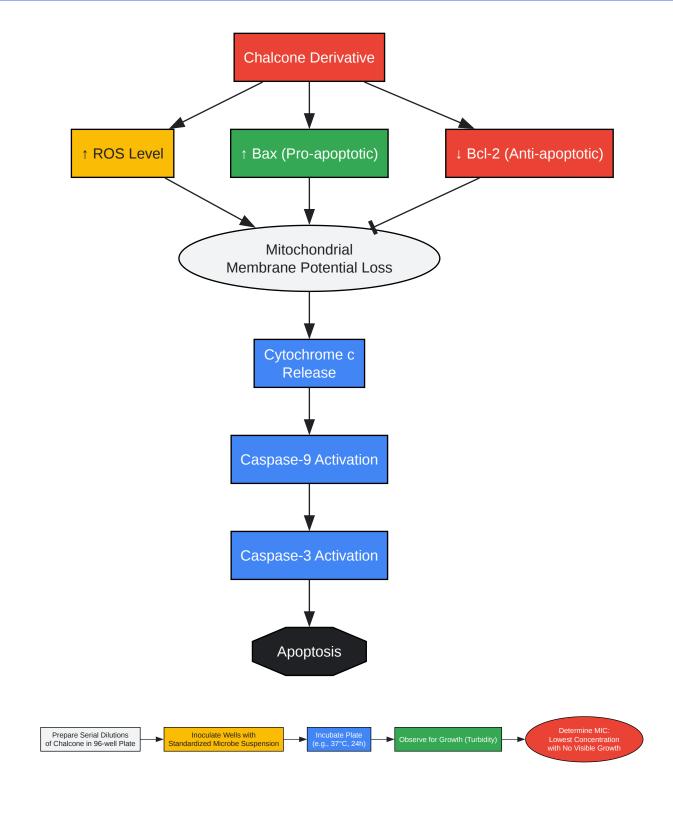


Chalcones, characterized by their 1,3-diphenyl-2-propen-1-one core, are a significant class of compounds in medicinal chemistry.[1][2] As open-chain flavonoids and precursors for all flavonoids and isoflavonoids, these molecules are abundant in various edible and medicinal plants.[1][2][3] The simple and versatile chemical structure of **chalcone**s, featuring two aromatic rings connected by an α,β -unsaturated carbonyl system, allows for extensive synthetic modification, leading to a wide spectrum of pharmacological activities.[1][2][4][5] This guide provides a comparative overview of the primary biological activities of **chalcone** and its derivatives, supported by experimental data, detailed protocols, and pathway visualizations.

General Structure of Chalcone

The fundamental structure of a **chalcone** consists of two aromatic rings (Ring A and Ring B) joined by a three-carbon α,β -unsaturated carbonyl system. Modifications to these rings with various substituents significantly influence the compound's biological activity.





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